

Zorifertinib biomarker development treatment response prediction

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Compound Focus: Zorifertinib

CAS No.: 1626387-80-1

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Zorifertinib vs. Other EGFR-TKIs: Efficacy and Characteristics

| Feature | Zorifertinib | First-Gen EGFR-TKIs (Gefitinib, Erlotinib) | Third-Gen EGFR-TKI (Osimertinib) |
|---------------------------------|--|--|--|
| Primary Indication | First-line EGFRm NSCLC with CNS metastases [1] | First-line EGFRm NSCLC [2] | First-line EGFRm NSCLC; T790M-positive NSCLC [3] |
| Key Design Feature | Complete blood-brain barrier penetration; not a P-gp substrate [1] | Limited BBB penetration [4] | Moderate BBB penetration (K _{puu} ~0.1-0.3) [4] |
| Predictive Biomarker | EGFR exon 19 del or exon 21 L858R [1] | EGFR exon 19 del or exon 21 L858R [3] | EGFR exon 19 del, L858R (1st-line); T790M (2nd-line) [3] |
| Pivotal Trial (vs. 1st-gen TKI) | EVEREST (NCT03653546) - Phase 3 [5] [1] | N/A | FLAURA (NCT02296125) - Phase 3 |

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|--------------------------|--|--|---|
| Median PFS (Overall) | 9.6 months (vs. 6.9 months in control) [1] | 6.9 months (control arm in EVEREST) [1] | ~18.9 months (per FLAURA trial) |
| Intracranial PFS | 17.9 months (HR=0.63, 95% CI 0.52-0.77) [1] | Not a primary focus in early trials | ~15.2 months (per pre-specified analysis of FLAURA) |
| Intracranial ORR | Consistent benefit demonstrated [1] | Lower than zorifertinib in EVEREST trial [1] | High intracranial response |
| Key Resistance Mechanism | T790M (59% at progression) [4] | T790M common | MET amplification, C797S mutation |
| Recommended Dose | 200 mg twice daily [4] | Gefitinib: 250 mg once daily; Erlotinib: 150 mg once daily [5] | 80 mg once daily |

Experimental Data and Protocols

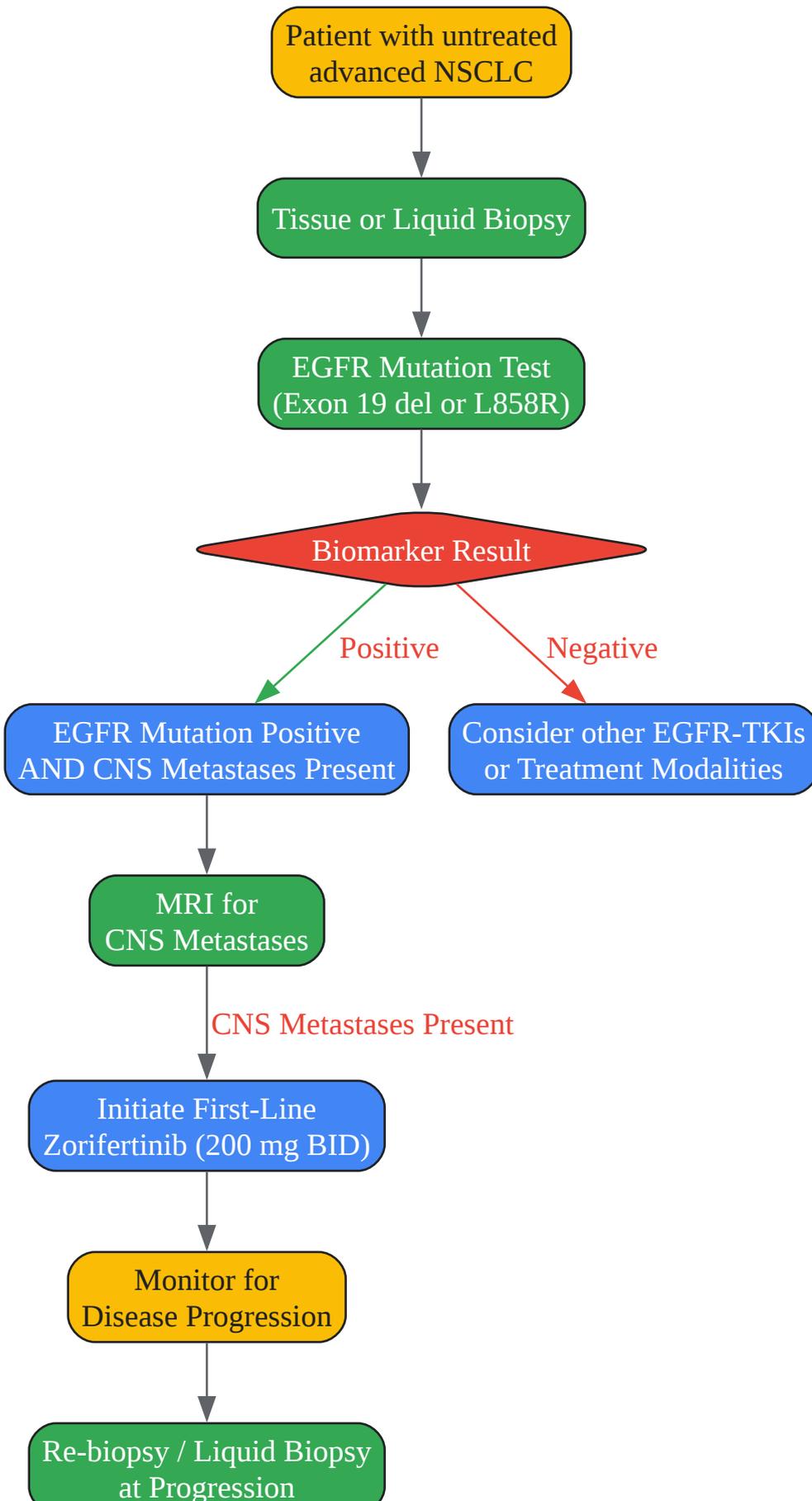
The primary evidence for **zorifertinib** comes from the phase 2/3 EVEREST trial and the phase 2 CTONG1702 trial.

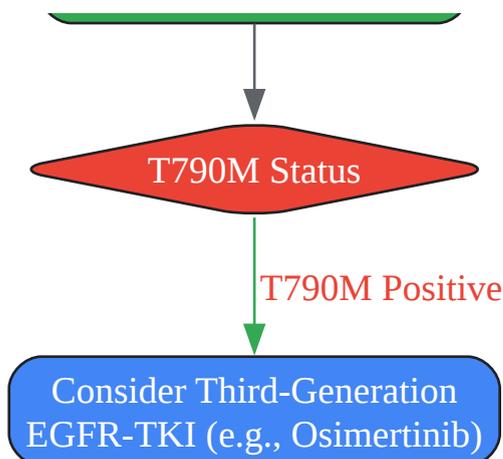
- **EVEREST Trial (NCT03653546) Design** [5] [1]:
 - **Objective:** Evaluate efficacy and safety of first-line **zorifertinib** versus standard TKI (gefitinib or erlotinib) in EGFR-mutated NSCLC with CNS metastases.
 - **Population:** 439 patients with untreated, advanced EGFR-mutated NSCLC and at least one measurable CNS metastasis.
 - **Treatment Arms:** 1:1 randomization to **zorifertinib** (200 mg twice daily) or control (gefitinib 250 mg or erlotinib 150 mg once daily).
 - **Primary Endpoint:** Progression-Free Survival (PFS) by Blinded Independent Central Review (BICR).
 - **Biomarker Analysis:** Central testing for EGFR mutations (exon 19 del, L858R) was required for enrollment.

- **CTONG1702 Trial (Arm 8, NCT03574402) Design [4]:**
 - **Objective:** Assess efficacy, safety, and optimal dose of first-line **zorifertinib**.
 - **Population:** 30 patients with untreated EGFR-mutated NSCLC and CNS metastases.
 - **Dose Selection:** Patients enrolled in two cohorts (200 mg vs. 300 mg twice daily) for direct comparison.
 - **Primary Endpoint:** Objective Response Rate (ORR).
 - **Resistance Mechanism Analysis:** Next-generation sequencing (NGS) performed on tissue or liquid biopsy at disease progression to identify resistance mechanisms like T790M.

Biomarker Evaluation and Treatment Pathway

Adherence to standardized biomarker testing protocols is critical for identifying eligible patients. The following diagram illustrates the biomarker-driven treatment pathway for **zorifertinib**.





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The diagram above shows that patients with confirmed EGFR mutations and CNS metastases are candidates for first-line **zorifertinib**. At progression, **T790M mutation testing is a critical predictive biomarker for guiding subsequent therapy**, with a study showing 59% of patients developed T790M after **zorifertinib** failure [4].

Key Insights for Researchers

- **Optimal Dose is 200 mg BID:** The CTONG1702 trial provided key dose optimization data, showing the 200 mg twice daily dose offered a superior efficacy and safety profile compared to 300 mg twice daily [4].
- **Sequencing Strategy Shows Promise:** The high rate of T790M-mediated resistance after **zorifertinib** suggests a viable treatment pathway. Data indicates promising overall survival (median OS of 37.3 months) when **zorifertinib** is sequenced with a third-generation TKI post-progression [1] [4].
- **Distinct Mechanism for CNS Efficacy:** Unlike other EGFR-TKIs that are substrates for efflux pumps like P-glycoprotein (P-gp) at the blood-brain barrier, **zorifertinib** is designed to fully penetrate the CNS, explaining its superior intracranial efficacy [1] [4].

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